

Introduction: The Imperative for Purity in Antiseptic Formulations

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Compound of Interest

Compound Name: *Chlorhexidine Digluconate*
Impurity K
Cat. No.: B14104324

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Chlorhexidine Digluconate is a cornerstone antiseptic agent, globally recognized for its broad-spectrum antimicrobial activity and used extensively in everything from surgical scrubs to oral rinses.[1][2] The efficacy and safety of any active pharmaceutical ingredient (API) are intrinsically linked to its purity. Impurities can arise from the synthesis process, degradation over time, or improper storage conditions.[3] Regulatory bodies, including the FDA and EMA, mandate strict control over these impurities to safeguard public health.[3]

One such critical impurity is **Chlorhexidine Digluconate Impurity K**, a related substance that must be accurately monitored.[4][5][6] The development of robust, sensitive, and specific analytical methods is not merely a quality control measure but a fundamental requirement of Good Manufacturing Practices (GMPs).[7] This application note details a highly selective and efficient Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of Impurity K in Chlorhexidine Digluconate drug substances. This advanced analytical technique provides the necessary sensitivity and specificity to meet and exceed stringent regulatory requirements.[8][9]

Analyte Profile: Chemical Characteristics

A thorough understanding of the analyte's chemical properties is foundational to method development.

Compound	Chemical Structure	Molecular Formula	Molecular Weight
Chlorhexidine	C ₂₂ H ₃₀ Cl ₂ N ₁₀	505.5 g/mol	
Impurity K	C ₂₂ H ₂₉ Cl ₂ N ₉ O	506.4 g/mol [6]	

Impurity K, identified as 1-(4-Chlorophenyl)-3-[[[6-[[[(4-chlorophenyl)carbamimidoyl]carbamimidoyl]amino]hexyl]carbamimidoyl]urea, is structurally similar to the parent compound, making chromatographic separation a key challenge.[6] The use of UPLC provides superior resolution over traditional HPLC, while tandem mass spectrometry offers unparalleled specificity for quantification even at trace levels.[10]

Experimental Protocol & Methodology

This section provides a comprehensive, step-by-step protocol for the analysis of Impurity K. The causality behind key experimental choices is explained to provide a deeper understanding of the method's mechanics.

Materials and Reagents

- Reference Standards: Chlorhexidine Digluconate CRS, **Chlorhexidine Digluconate Impurity K** Dihydrochloride certified reference material.[4][11]
- Solvents: LC-MS grade Acetonitrile (ACN) and Methanol (MeOH).[9]
- Reagents: Formic acid (LC-MS grade), and ultrapure water (18.2 MΩ·cm).
- Sample Matrix: Chlorhexidine Digluconate drug substance or finished product.

Instrumentation

- UPLC System: A system capable of high-pressure gradient delivery (e.g., Waters ACQUITY UPLC, Thermo Scientific Vanquish).[2]

- **Mass Spectrometer:** A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- **Analytical Column:** A high-efficiency reversed-phase column, such as a Kinetex C18 (50 mm x 2.1 mm, 1.7 μ m) or equivalent. The C18 stationary phase is chosen for its hydrophobic retention characteristics, which are ideal for separating the nonpolar regions of chlorhexidine and its impurities.

Preparation of Solutions

Causality Note: The use of volumetric flasks and calibrated pipettes is critical for accuracy. All solutions should be sonicated to ensure complete dissolution.^[12] The choice of diluent (Mobile Phase A) is crucial to ensure compatibility with the initial chromatographic conditions and prevent peak distortion.^[9]

- **Mobile Phase A (MPA):** 0.1% Formic Acid in Water. The acidifier is essential for promoting protonation of the analytes, which enhances ionization efficiency in positive ESI mode.
- **Mobile Phase B (MPB):** 0.1% Formic Acid in Acetonitrile.
- **Impurity K Stock Solution (100 μ g/mL):** Accurately weigh 1.0 mg of Impurity K reference standard and transfer to a 10 mL volumetric flask. Dissolve and dilute to volume with Methanol.
- **Calibration Standards (0.1 - 100 ng/mL):** Prepare a series of calibration standards by performing serial dilutions of the Impurity K Stock Solution with MPA.
- **Test Sample Solution (1.0 mg/mL):** Accurately weigh 10.0 mg of Chlorhexidine Digluconate sample and transfer to a 10 mL volumetric flask. Dissolve and dilute to volume with MPA.

UPLC-MS/MS Method Parameters

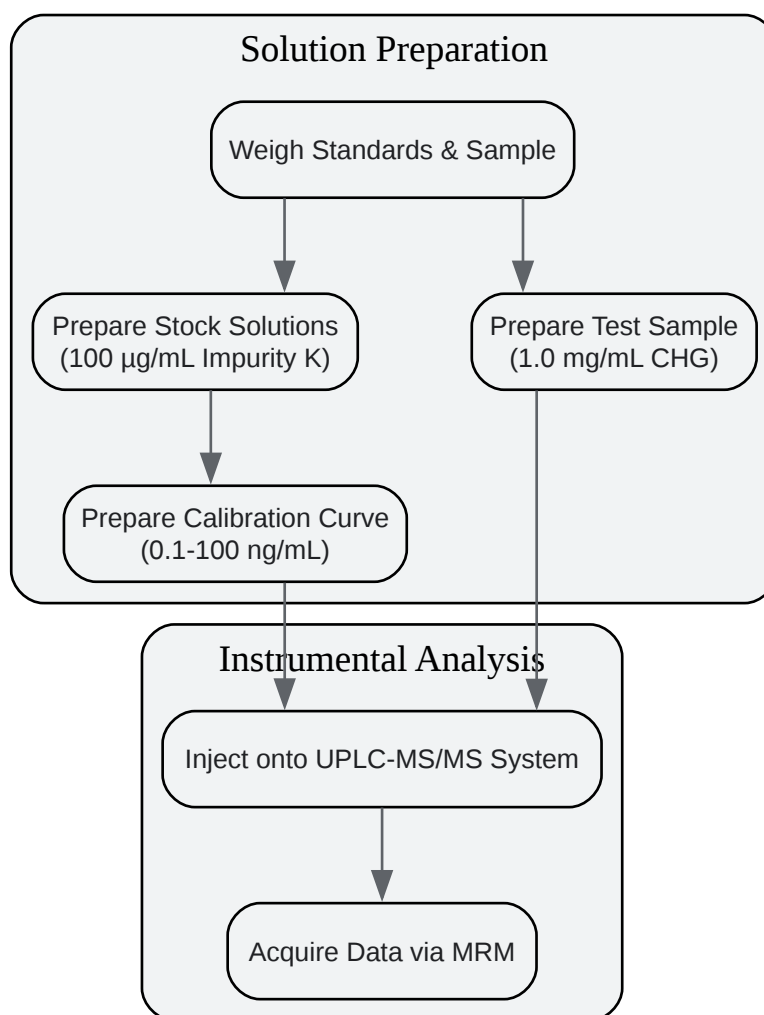
Causality Note: A gradient elution is employed to effectively separate Impurity K from the highly concentrated parent Chlorhexidine peak and other related substances.^[5] The MS/MS parameters are optimized by direct infusion of the individual standards to find the most stable and abundant precursor and product ions, maximizing sensitivity and specificity.

Table 1: UPLC Method Parameters | Parameter | Setting | | :--- | :--- | | Column | Kinetex C18 (50 mm x 2.1 mm, 1.7 μ m) | | Column Temperature | 40 $^{\circ}$ C | | Injection Volume | 5 μ L | | Flow Rate | 0.4 mL/min | | Mobile Phase A | 0.1% Formic Acid in Water | | Mobile Phase B | 0.1% Formic Acid in Acetonitrile | | Gradient Program | Time (min) | %B | | | 0.0 | 10 | | | 3.0 | 95 | | | 4.0 | 95 | | | 4.1 | 10 | | | 5.0 | 10 |

Table 2: Tandem Mass Spectrometer (MS/MS) Parameters | Parameter | Setting | | :--- | :--- | | Ionization Mode | Electrospray Ionization (ESI), Positive | | Capillary Voltage | 3.0 kV | | Source Temperature | 150 $^{\circ}$ C | | Desolvation Temp. | 400 $^{\circ}$ C | | Acquisition Mode | Multiple Reaction Monitoring (MRM) | | Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) | | Impurity K | 507.2 | 170.1 (Quantifier) | 25 | | | 507.2 | 127.0 (Qualifier) | 40 | | Chlorhexidine | 506.2 | 170.1 | 25 |

Experimental Workflow Diagram

The overall process from sample preparation to data acquisition is a linear, controlled sequence designed to minimize variability and ensure reproducible results.



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Caption: High-level workflow for the UPLC-MS/MS analysis of Impurity K.

Method Validation: A Self-Validating System

To ensure the method is suitable for its intended purpose, a full validation must be performed in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines.^[13] This process provides documented evidence that the method is accurate, precise, and reliable.^[14]^[15]

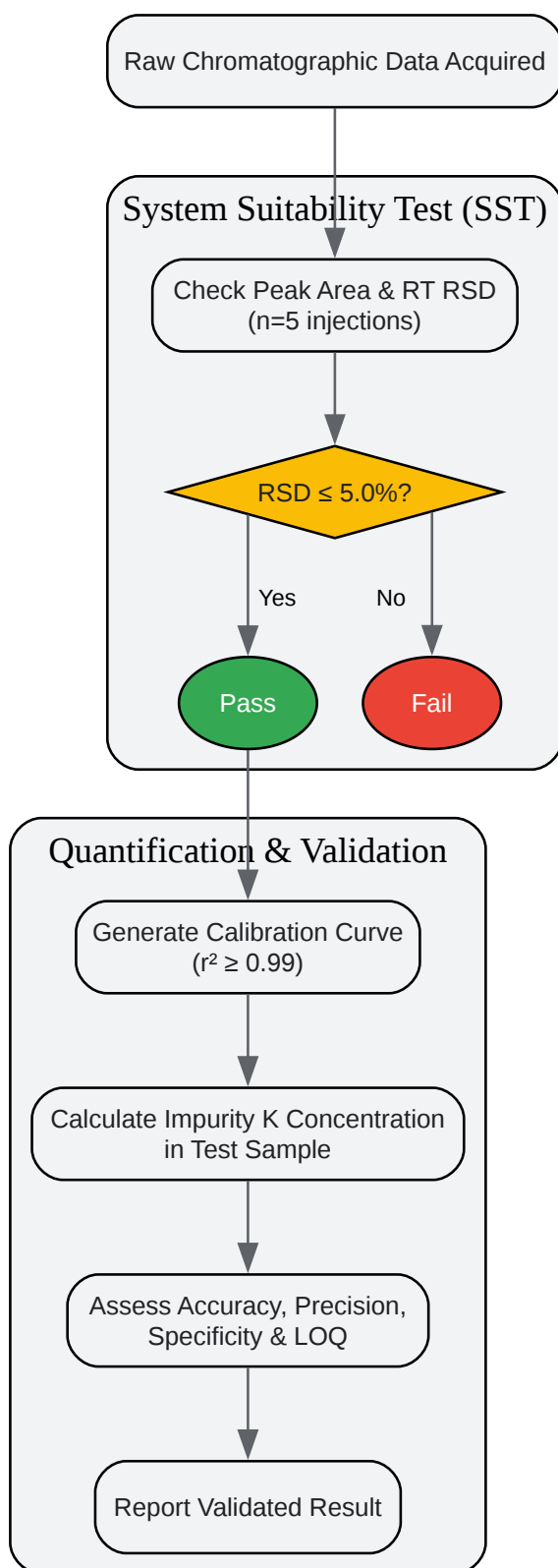
- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by injecting a blank (diluent), a placebo (if applicable), the Chlorhexidine sample, and the sample spiked with Impurity K to show no interfering peaks at

the retention time of the analyte.[13] The high selectivity of MRM in tandem mass spectrometry provides inherent specificity.

- Linearity: Assessed by analyzing a minimum of five concentration levels of the Impurity K standard. The correlation coefficient (r^2) should be ≥ 0.99 .
- Accuracy: Determined by calculating the percent recovery of known amounts of Impurity K spiked into the sample matrix at three concentration levels (e.g., 50%, 100%, and 150% of the target concentration). Acceptance criteria are typically 90-110% recovery.
- Precision:
 - Repeatability (Intra-assay precision): The precision under the same operating conditions over a short interval. Analyzed by performing six replicate injections of the sample spiked at 100% of the target concentration.
 - Intermediate Precision: Expresses within-laboratory variations (different days, different analysts).
 - The Relative Standard Deviation (RSD) for precision studies should be $\leq 5.0\%$.
- Limit of Quantification (LOQ): The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.
- System Suitability: Performed before each analytical run by injecting a mid-level calibration standard multiple times. The RSD of the peak area and retention time should be $\leq 5.0\%$ to ensure the system is performing adequately.[5]

Data Analysis & Validation Logic

The path from raw data to a validated result is governed by a series of checks and calculations to ensure data integrity.



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Caption: Logical flow for data processing and method validation.

Expected Results & Discussion

The described UPLC-MS/MS method will yield a sharp, symmetrical peak for Impurity K, well-resolved from the main Chlorhexidine peak and any other potential impurities.

Table 3: Summary of Method Validation Acceptance Criteria

Validation Parameter	Acceptance Criterion	Expected Outcome
Specificity	No interference at analyte RT	Pass
Linearity (r^2)	≥ 0.99	> 0.995
Accuracy (% Recovery)	90.0 - 110.0%	Within range
Precision (% RSD)	$\leq 5.0\%$	$< 3.0\%$

| LOQ | Signal-to-Noise ≥ 10 | ~ 0.1 ng/mL |

The high sensitivity of the method, with an expected LOQ in the low ng/mL range, is more than sufficient for controlling Impurity K at levels required by pharmacopoeial monographs and regulatory agencies. The short 5-minute run time allows for high throughput, making it ideal for routine quality control environments.

Conclusion

This application note presents a robust, specific, and rapid UPLC-MS/MS method for the quantitative analysis of **Chlorhexidine Digluconate Impurity K**. The protocol is grounded in established principles of chromatography and mass spectrometry and is designed for straightforward implementation in a regulated pharmaceutical laboratory. By incorporating comprehensive method validation according to ICH guidelines, this protocol ensures the generation of trustworthy and accurate data, supporting the safe and effective use of Chlorhexidine-based products.[\[15\]](#)

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